

N-Substituted Fluoro-Methoxyanilines: Synthetic Architectures and Medicinal Utility

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxy-N-(pentan-3-yl)aniline

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Executive Summary

The N-substituted fluoro-methoxyaniline scaffold represents a privileged substructure in modern medicinal chemistry, ubiquitously found in kinase inhibitors (e.g., EGFR, Src/Abl), GPCR ligands, and emerging protein degraders (PROTACs). This guide analyzes the synergistic interplay between the fluorine atom (metabolic blockade, lipophilicity modulation) and the methoxy group (H-bond acceptor, electron donation) on the aniline ring. We provide a rigorous examination of synthetic methodologies—specifically Palladium-catalyzed cross-couplings and reductive aminations—and detail the structure-activity relationship (SAR) principles that drive their selection in drug design.

Chemical Rationale: The Fluoro-Methoxy Synergy

The simultaneous incorporation of fluorine and methoxy substituents onto an aniline core is not merely decorative; it is a calculated tactic to modulate the physicochemical profile of a drug candidate.

Electronic and Steric Modulation

- **The Fluorine Effect:** Fluorine is the most electronegative element (), inducing a strong inductive withdrawal (-I) while offering a weak mesomeric donation (+M). In the context of an aniline, a fluorine atom ortho or meta to the nitrogen modulates the basicity () of the amine, often lowering it to reduce lysosomal trapping while maintaining H-bond donor capability.
- **The Methoxy Effect:** The methoxy group is a strong electron donor (+M) via resonance. When positioned para or ortho to the amine, it increases electron density, making the nitrogen more nucleophilic—a critical factor for N-alkylation reactions but a potential liability for oxidative metabolism.
- **Metabolic Blockade:** The C-F bond (approx. 116 kcal/mol) is metabolically inert. Placing fluorine at positions prone to Cytochrome P450 hydroxylation (e.g., para to an electron-donating group) effectively blocks metabolic soft spots, extending the compound's half-life ().

Physicochemical Data Summary

Property	Effect of Fluoro-Substitution	Effect of Methoxy-Substitution	Combined Impact
Lipophilicity (LogP)	Increases (+0.1 to +0.25)	Slight Increase	Enhanced membrane permeability
Electronic ()	+0.06 (Inductive withdrawal)	-0.27 (Resonance donation)	Tunable electron density
Metabolic Stability	Blocks oxidation (C-H C-F)	Potential O-demethylation site	F stabilizes ring; OMe requires steric protection
pKa (Aniline)	Decreases (Less basic)	Increases (More basic)	Balanced pKa (~3.5 - 4.5)

Synthetic Architectures

The construction of N-substituted fluoro-methoxyanilines generally follows two distinct retrosynthetic logic streams: Route A (N-Arylation) and Route B (N-Alkylation).

Route A: Palladium-Catalyzed Buchwald-Hartwig Amination

This is the gold standard for synthesizing N-aryl derivatives, such as those found in quinazoline-based kinase inhibitors.

- Mechanism: The catalytic cycle involves oxidative addition of the aryl halide to Pd(0), amine coordination, deprotonation, and reductive elimination.
- Critical Parameters:
 - Catalyst: Pd(OAc)

or Pd

(dba)

.
 - Ligand: Biaryl phosphines (e.g., XPhos, BrettPhos) are essential. Electron-rich anilines (due to the methoxy group) can be sluggish; bulky ligands prevent catalyst deactivation.
 - Base: Cs

CO

(mild) or NaO

Bu (strong).

Route B: Reductive Amination

Used for introducing alkyl chains (e.g., methyl, ethyl, benzyl).

- Reagents: Aldehyde/Ketone + Reducing Agent (NaBH(OAc))

or NaCNBH

).

- Protocol Insight: The use of NaBH(OAc)

in DCE/DCM is preferred over NaBH

because it selectively reduces the iminium ion intermediate without reducing the aldehyde/ketone, preventing side reactions.

Experimental Protocols

Protocol 1: Buchwald-Hartwig Coupling (N-Arylation)

Target: Synthesis of N-(3-fluoro-4-methoxyphenyl)quinazolin-4-amine derivatives.

- Preparation: In a glovebox or under Argon, charge a reaction vial with the aryl halide (1.0 equiv), 3-fluoro-4-methoxyaniline (1.2 equiv), Pd (dba) (2 mol%), and XPhos (4 mol%).
- Base Addition: Add Cs CO (2.0 equiv).
- Solvent: Add anhydrous Toluene or 1,4-Dioxane (0.2 M concentration).
- Reaction: Seal and heat to 100°C for 12–18 hours.
- Workup: Cool to RT, filter through a Celite pad (eluting with EtOAc). Concentrate the filtrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).
 - Validation: Verify product via H-NMR (look for splitting of the methoxy signal and F-coupling on the aromatic ring).

Protocol 2: Reductive Methylation (N-Alkylation)

Target: Synthesis of 4-fluoro-2-methoxy-N-methylaniline.

- Solution: Dissolve 4-fluoro-2-methoxyaniline (1.0 equiv) in DCE (0.1 M).
- Imine Formation: Add aqueous Formaldehyde (37% wt, 1.1 equiv). Stir for 15 min.
- Reduction: Add NaBH(OAc)
(1.5 equiv) in portions.
- Quench: Stir at RT for 4 hours. Quench with sat. NaHCO₃.
- Extraction: Extract with DCM (3x). Dry organics over Na₂SO₄.
- Note: Monitor mono- vs. di-methylation via LC-MS.

Medicinal Chemistry Applications & SAR Logic[1][2][3]

Kinase Inhibition (The Quinazoline Paradigm)

In EGFR inhibitors (e.g., Gefitinib analogs), the aniline moiety binds into the hydrophobic pocket of the kinase ATP-binding site.

- 3-Fluoro: Often interacts with specific residues (e.g., Met790) or modulates the torsion angle of the aniline relative to the quinazoline core.
- 4-Methoxy: Solubilizing group that can extend into the solvent front.

Metabolic Stability (The Fluorine Blockade)

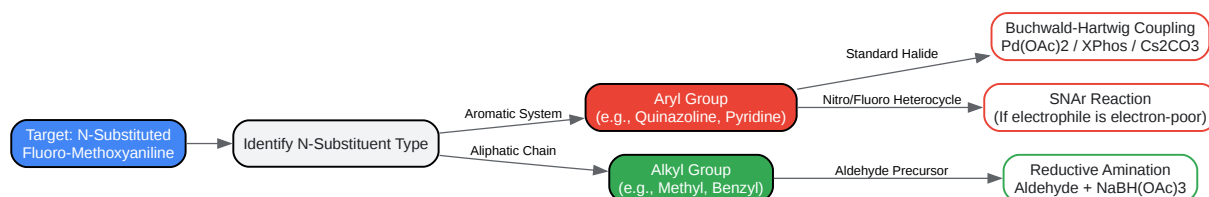
A common failure mode for methoxyanilines is rapid O-demethylation or ring hydroxylation.

- Strategy: Placing a fluorine atom adjacent to the methoxy group (3-F, 4-OMe pattern) sterically hinders the demethylase enzymes and electronically deactivates the ring toward oxidation.

Visualizations (Graphviz)

Diagram 1: Synthetic Decision Tree

This diagram illustrates the logical flow for selecting a synthetic route based on the desired N-substituent.

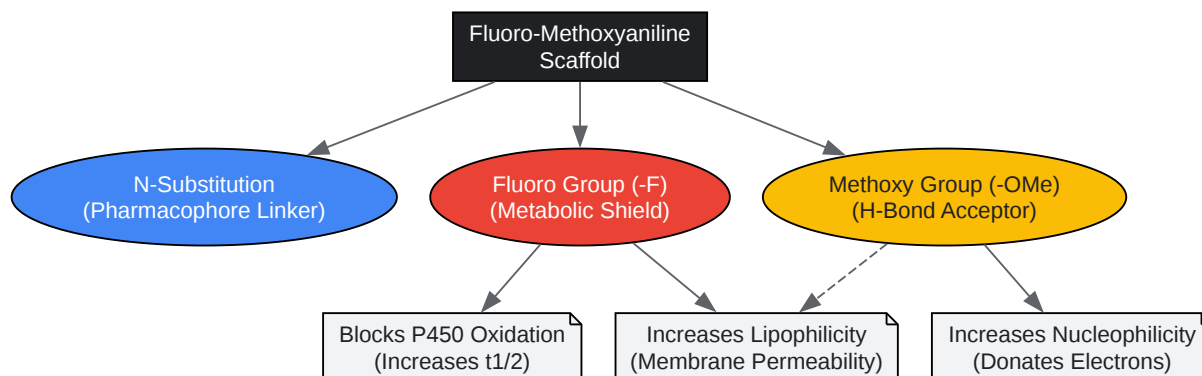


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Caption: Decision logic for synthesizing N-substituted fluoro-methoxyanilines based on substituent type.

Diagram 2: Structure-Activity Relationship (SAR)

This diagram details the functional role of each substituent on the scaffold.



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Caption: Mechanistic contributions of fluoro and methoxy substituents to the scaffold's biological profile.

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